

# health and safety considerations for handling 4-Hydroxybutyl acrylate

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## Compound of Interest

Compound Name: 4-Hydroxybutyl acrylate

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## An In-depth Technical Guide to the Health and Safety Considerations for Handling 4-Hydroxybutyl Acrylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety considerations for the handling of **4-Hydroxybutyl acrylate** (4-HBA). The information is intended for professionals in research, scientific, and drug development fields to ensure safe laboratory practices.

## Chemical and Physical Properties

**4-Hydroxybutyl acrylate** is a colorless liquid with the chemical formula  $C_7H_{12}O_3$ .<sup>[1]</sup> It is essential to understand its physical and chemical properties to handle it safely.

Property	Value	Reference
CAS Number	2478-10-6	[1]
Molecular Weight	144.17 g/mol	[1]
Boiling Point	95 °C at 0.1 mmHg	[1]
Melting Point	-80 °C	[2]
Flash Point	130 °C	[2]
Density	1.041 g/mL at 25 °C	[3]
Solubility	Soluble in water	[4]

## Toxicological Data

Exposure to 4-HBA can have various toxicological effects. The following tables summarize the available quantitative data on its acute toxicity and ecotoxicity.

### Acute Toxicity

Endpoint	Species	Route	Value	Guideline	Reference
LD <sub>50</sub>	Rat (male and female)	Oral	871 mg/kg	OECD Test Guideline 401	[1]
LD <sub>50</sub>	Rat (male and female)	Dermal	> 2,000 mg/kg	OECD Test Guideline 402	[1]
Skin Irritation	Rabbit	Dermal	Irritating	OECD Test Guideline 404	[1]
Eye Irritation	Rabbit	Ocular	Irreversible effects on the eye	Draize Test	[1]
Skin Sensitization	Guinea Pig	Dermal	Sensitizer	OECD Test Guideline 406	[1]

## Ecotoxicity

Endpoint	Species	Duration	Value	Guideline	Reference
LC <sub>50</sub>	Leuciscus idus (Golden orfe)	96 h	14.66 mg/L	DIN 38412	<a href="#">[5]</a>
EC <sub>50</sub>	Daphnia magna (Water flea)	48 h	22.53 mg/L	(ECHA)	<a href="#">[5]</a>
ErC <sub>50</sub>	Desmodesmus subspicatus (green algae)	72 h	13.6 mg/L	OECD Test Guideline 201	<a href="#">[5]</a>
EC <sub>50</sub>	Activated sludge	30 min	> 1,000 mg/L	OECD Test Guideline 209	<a href="#">[5]</a>

## Hazard Identification and Precautionary Measures

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 4-HBA is classified with the following hazards:

- H302: Harmful if swallowed.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)
- H317: May cause an allergic skin reaction.[\[2\]](#)
- H318: Causes serious eye damage.[\[2\]](#)
- H402: Harmful to aquatic life.[\[2\]](#)

Signal Word: Danger[\[2\]](#)

It is crucial to wear appropriate personal protective equipment (PPE), including chemical-resistant gloves and eye protection or a face shield.[\[2\]](#) Avoid breathing mist, vapor, or spray.[\[2\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[2\]](#) Do not eat, drink, or smoke when using this product and wash contaminated body parts thoroughly after handling.[\[2\]](#)

## Experimental Protocols for Safety Assessment

The toxicological data presented in this guide are primarily based on standardized OECD test guidelines. Below are detailed methodologies for the key experiments cited.

### OECD Test Guideline 401: Acute Oral Toxicity

This test provides information on health hazards likely to arise from a single, short-term oral exposure to a substance.<sup>[6]</sup>

- Principle: The test substance is administered orally by gavage in graduated doses to several groups of experimental animals, with one dose per group.<sup>[6]</sup> Observations of effects and deaths are made.<sup>[6]</sup> Animals that die during the test are necropsied, as are surviving animals at the conclusion of the test.<sup>[6]</sup>
- Animal Species: The preferred species is the rat.<sup>[6]</sup> At least 5 rodents of the same sex are used at each dose level.<sup>[6]</sup>
- Procedure:
  - Animals are fasted overnight prior to administration.<sup>[6]</sup>
  - The test substance is administered in a single dose by gavage.<sup>[6]</sup> The volume should not exceed 1 mL/100 g of body weight for rodents.<sup>[6]</sup>
  - Food is withheld for a further 3-4 hours after administration.<sup>[6]</sup>
  - Animals are observed for mortality, signs of toxicity (tremors, convulsions, salivation, diarrhea, lethargy, etc.), and changes in body weight for at least 14 days.<sup>[6]</sup>
  - A necropsy is performed on all animals, and any gross pathological changes are recorded.<sup>[6]</sup>
- Data Analysis: The LD<sub>50</sub> is calculated, which is the statistically derived single dose that can be expected to cause death in 50% of the animals.<sup>[6]</sup>

### OECD Test Guideline 402: Acute Dermal Toxicity

This test assesses the potential short-term hazards of a chemical substance when exposed through the skin.[7]

- Principle: The test substance is applied to the skin of experimental animals in a stepwise procedure using multiple dose levels.[8] The animals are observed for signs of toxicity and mortality.[7]
- Animal Species: Young adult rats are typically used.[8]
- Procedure:
  - Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the animals.[9]
  - The test substance is applied uniformly over a shaved area of approximately 10% of the total body surface.[7]
  - The substance is held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.[7]
  - Animals are observed daily for at least 14 days for signs of toxicity and mortality.[7] Body weights are recorded at least weekly.[7]
  - A gross necropsy is performed on all animals at the end of the study.[7]
- Data Analysis: The LD<sub>50</sub> value is calculated.[9]

## OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This test is used to evaluate the potential of a substance to cause skin irritation or corrosion.[4]

- Principle: The test substance is applied in a single dose to a small area of the skin of an experimental animal.[10] Untreated skin areas serve as a control.[10]
- Animal Species: The albino rabbit is the preferred laboratory animal.[10]
- Procedure:

- A defined amount of the test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small area of skin (approximately 6 cm<sup>2</sup>).[\[10\]](#)
- The exposure period is 4 hours, after which the residual test substance is removed.[\[10\]](#)
- The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after exposure.[\[4\]](#) Observations continue for up to 14 days to assess the reversibility of any effects.[\[10\]](#)
- Data Analysis: The dermal irritation scores are evaluated based on the nature and severity of the lesions and their reversibility.[\[10\]](#)

## OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This test is used to identify and evaluate substances with the potential to cause acute eye irritation or corrosion.[\[11\]](#)

- Principle: The test substance is applied in a single dose to one of the eyes of a single experimental animal.[\[11\]](#) The untreated eye serves as a control.[\[11\]](#)
- Animal Species: The albino rabbit is typically used.[\[11\]](#)
- Procedure:
  - A single dose of the test substance is applied into the conjunctival sac of one eye.[\[11\]](#)
  - The eye is examined at 1, 24, 48, and 72 hours after application to assess the degree of irritation or corrosion.[\[12\]](#) The observation period can extend up to 21 days to evaluate the reversibility of effects.[\[11\]](#)
  - Scoring systems are used to quantify ocular responses, including corneal opacity, iritis, and conjunctival redness and chemosis.[\[11\]](#)
- Data Analysis: The ocular irritation scores are evaluated in conjunction with the nature, severity, and reversibility of the lesions.[\[12\]](#)

## OECD Test Guideline 406: Skin Sensitisation

This test assesses whether a product has the potential to cause allergic skin reactions.[13]

- Principle: The test involves an initial exposure to the product (induction) followed by a rest period and then a re-exposure (challenge).[13]
- Animal Species: Young adult guinea pigs are usually used.[13]
- Procedure (Guinea Pig Maximization Test - GPMT):
  - Induction: Animals are initially exposed to the test substance through intradermal injections with Freund's Complete Adjuvant to potentiate the immune response, followed by a topical application.[14]
  - Rest Period: A rest period of 10-14 days allows for the development of an immune response.[14]
  - Challenge: The animals are then re-exposed to the test substance via a topical application.[14]
  - Skin reactions (erythema and edema) are observed and graded approximately 24 and 48 hours after the challenge.[13]
- Data Analysis: The severity of the skin reactions in the test animals is compared to a control group to determine the sensitization potential.[15]

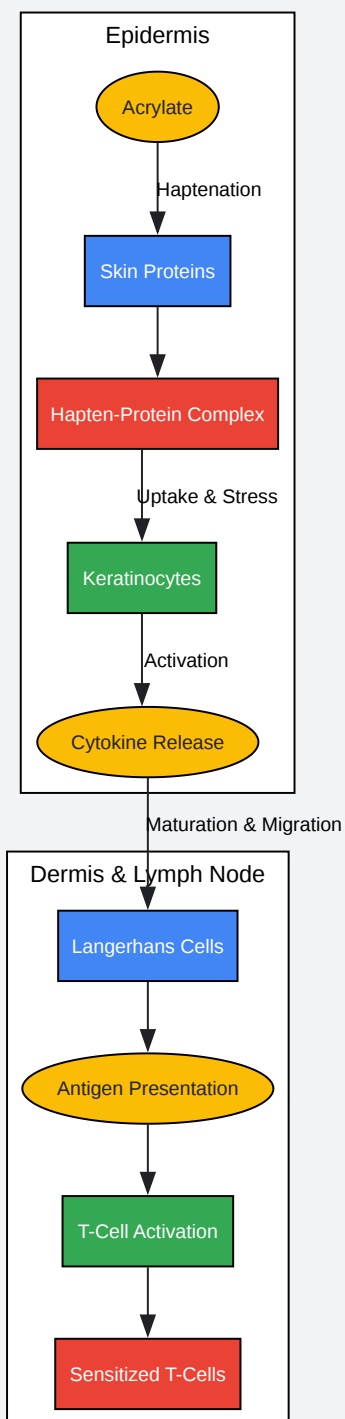
## Signaling Pathways and Experimental Workflows

While specific signaling pathways for 4-HBA-induced toxicity are not extensively detailed in the available literature, the known effects of acrylates as skin irritants and sensitizers suggest the involvement of common inflammatory and immune response pathways.

## Hypothetical Signaling Pathway for Acrylate-Induced Skin Sensitization

The following diagram illustrates a plausible signaling pathway for skin sensitization caused by a reactive chemical like an acrylate. This is a generalized representation.

## Hypothetical Signaling Pathway for Acrylate-Induced Skin Sensitization

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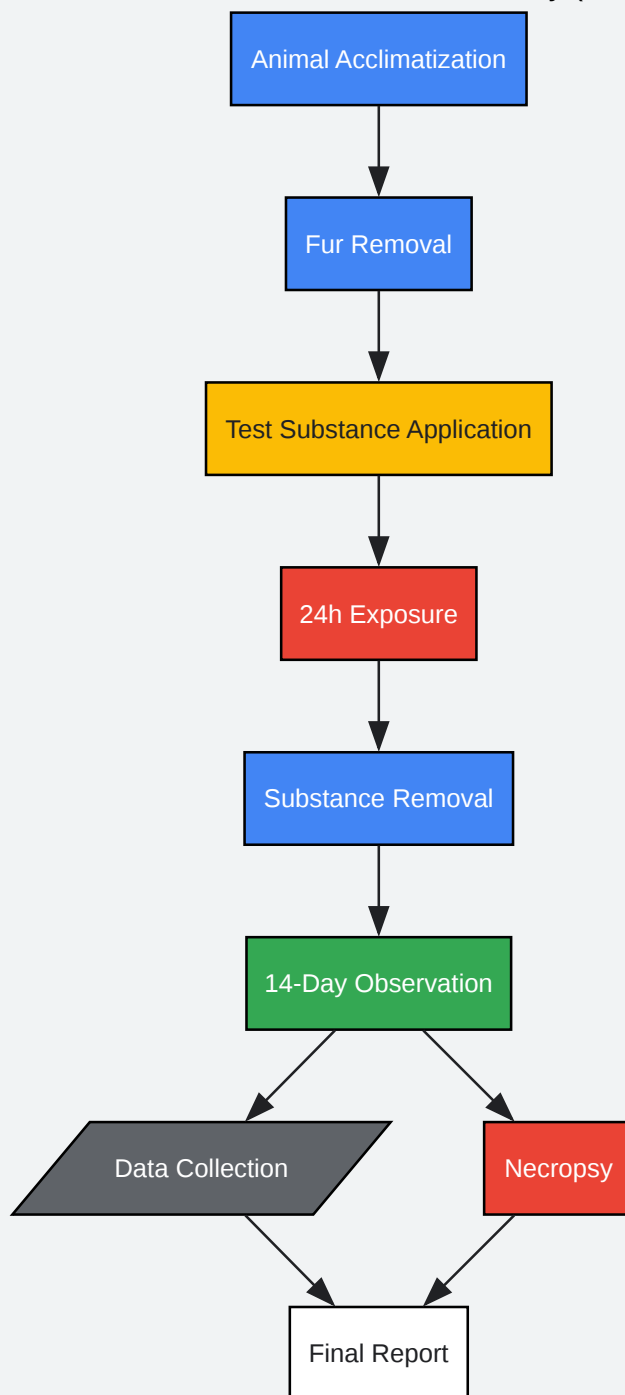
Caption: Hypothetical pathway of acrylate-induced skin sensitization.



## Experimental Workflow for Acute Dermal Toxicity (OECD 402)

This diagram outlines the typical workflow for conducting an acute dermal toxicity study according to OECD Guideline 402.

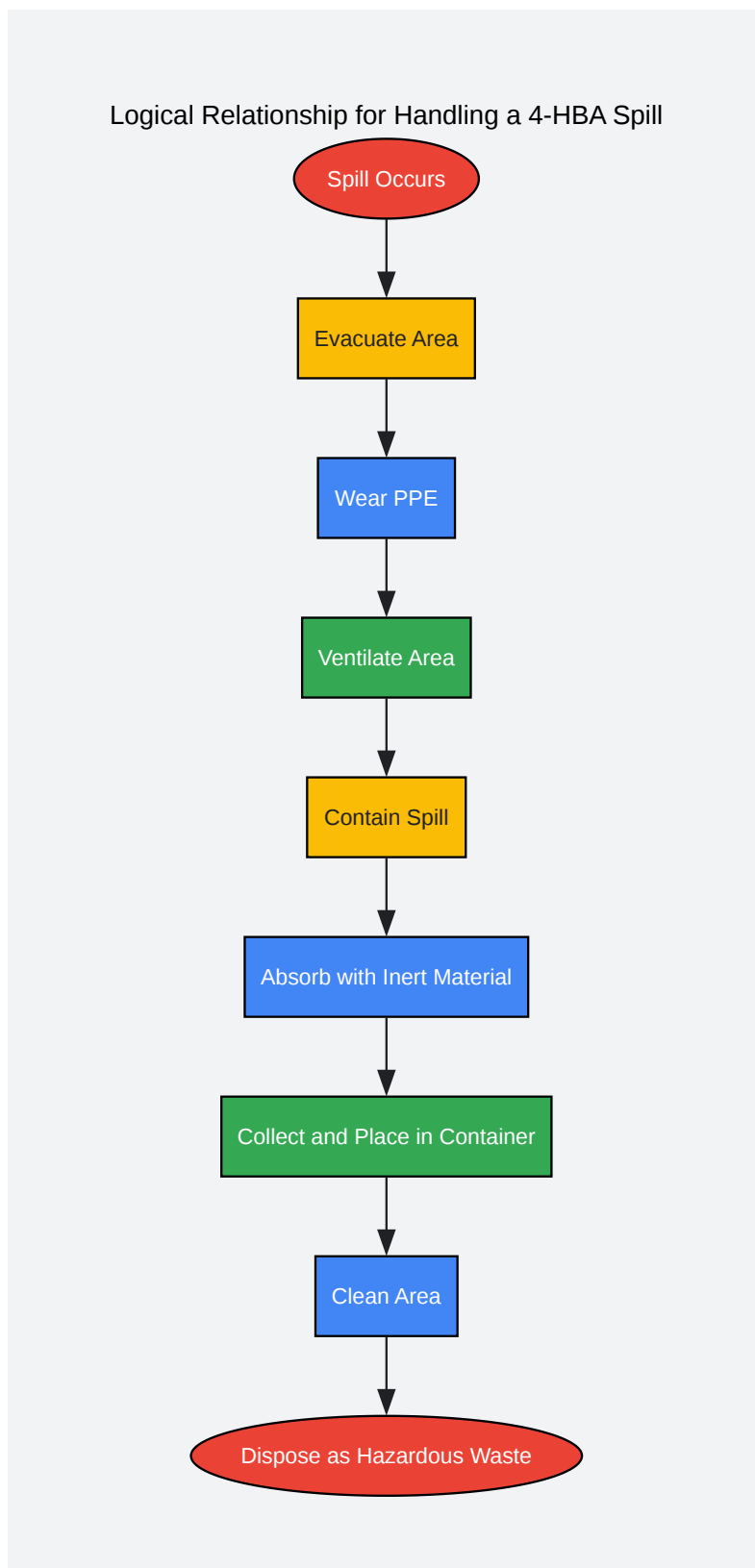
## Experimental Workflow for Acute Dermal Toxicity (OECD 402)

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Caption: Workflow for OECD 402 Acute Dermal Toxicity study.

## Logical Relationship for Handling a 4-HBA Spill

This diagram illustrates the decision-making process and actions to be taken in the event of a 4-HBA spill.



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Caption: Decision-making workflow for a 4-HBA spill.

## Handling, Storage, and Disposal

Proper handling and storage are critical to prevent hazardous polymerization.

- Storage: 4-HBA must always be stored under air, never under inert gases, as oxygen is required for the stabilizer to be effective.[6] The storage temperature should not exceed 25 °C.[6] Protect from direct sunlight and UV light.[13]
- Handling: Avoid all direct contact with the substance.[13] Ground all transfer equipment to prevent electrostatic discharge.[13]
- Disposal: Dispose of contents and containers to a hazardous or special waste collection point in accordance with local regulations.[2]

## First Aid Measures

In case of exposure, follow these first aid measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[1]
- Skin Contact: Immediately wash the skin thoroughly with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[2]
- Eye Contact: Immediately wash affected eyes for at least 15 minutes under running water with eyelids held open.[1] Seek immediate medical attention from an eye specialist.[1]
- Ingestion: Rinse the mouth and then drink 200-300 ml of water.[1] Seek immediate medical attention.[1]

This technical guide provides essential health and safety information for handling **4-Hydroxybutyl acrylate**. Adherence to these guidelines is paramount for ensuring a safe working environment for all laboratory personnel.

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